

IT-143A: A Technical Guide to a Novel Piericidin-Class Antibiotic

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **IT-143A**

Cat. No.: **B10820761**

[Get Quote](#)

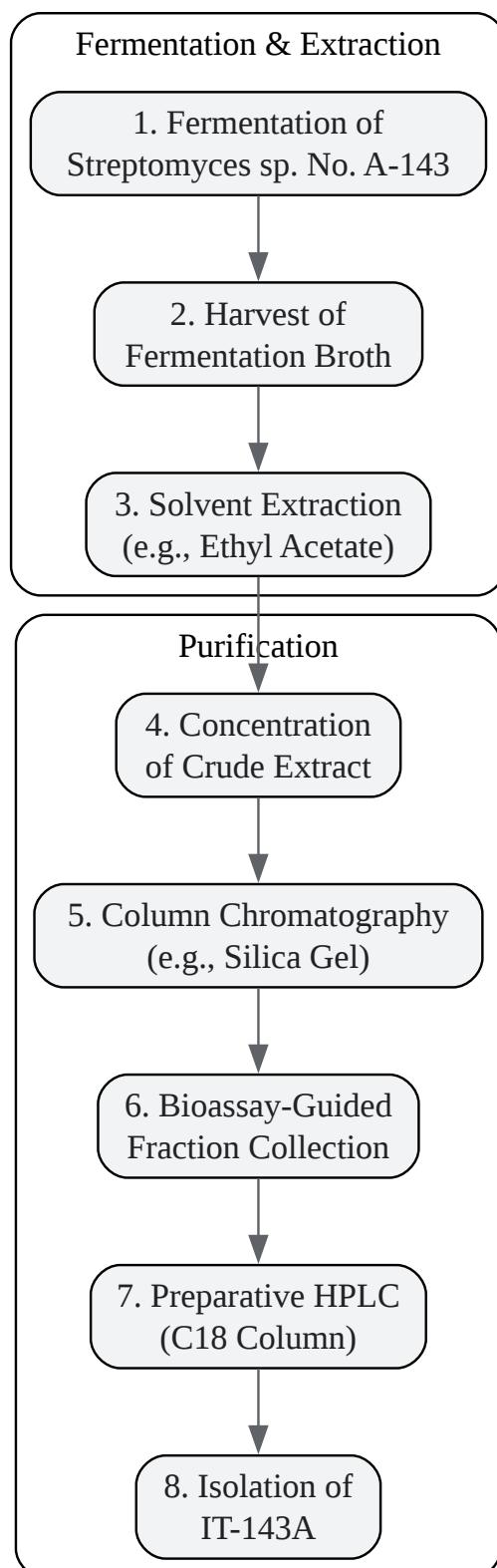
Abstract

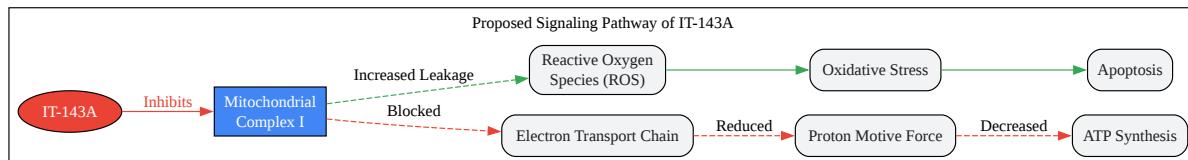
IT-143A is a novel antibiotic belonging to the piericidin family, a class of natural products known for their potent biological activities. First identified from the fermentation broth of *Streptomyces* sp., **IT-143A** shares a structural relationship with other piericidins that are recognized as potent inhibitors of the mitochondrial electron transport chain. This document provides a comprehensive overview of the discovery and isolation of **IT-143A**, its proposed mechanism of action, and detailed experimental protocols relevant to its study. Due to the limited public availability of specific bioactivity data for **IT-143A**, quantitative metrics for its close homolog, IT-143-B, discovered from the same organism, are presented for comparative purposes.

Discovery and Isolation

IT-143A was discovered and isolated alongside its homolog, IT-143-B, from the culture broth of a *Streptomyces* species as part of a screening program for novel antibiotics.^[1] The producing organism, *Streptomyces* sp. strain No. A-143, was originally isolated from a soil sample in Beijing, China.^[1] The piericidin class of compounds are characterized by a substituted pyridine ring connected to a long, polyketide-derived side chain.^[1]

The general workflow for the isolation and purification of piericidins from a *Streptomyces* fermentation culture provides a foundational methodology for obtaining **IT-143A**.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. IT-143-A and B, novel piericidin-group antibiotics produced by *Streptomyces* sp - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [IT-143A: A Technical Guide to a Novel Piericidin-Class Antibiotic]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10820761#it-143a-discovery-and-isolation]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com